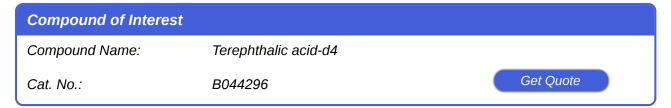


A Technical Guide to the Physical Properties of Terephthalic Acid-d4

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Terephthalic acid-d4**. The information is curated for professionals in research and development who require precise data for experimental design, analytical method development, and drug development applications.

Core Physical Properties

Terephthalic acid-d4, the deuterated analog of terephthalic acid, is a valuable stable isotopelabeled compound used in a variety of research applications, including as an internal standard in mass spectrometry-based studies. Its physical properties are comparable to its nondeuterated counterpart, with slight variations attributable to the isotopic substitution.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Terephthalic acid-d4**.



Property	Value	Citations
Chemical Name	Terephthalic-2,3,5,6-d4 acid	[1][2]
Synonyms	1,4-Benzene-d4-dicarboxylic acid	[3][4]
CAS Number	60088-54-2	[1][2][3][5]
Molecular Formula	C ₈ H ₂ D ₄ O ₄ or C ₆ D ₄ (CO ₂ H) ₂	[3][5]
Molecular Weight	170.16 g/mol	[1][2][3][5][6]
Appearance	Solid, crystalline powder	[5][7]
Melting Point	>300 °C (literature value)	[7]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO).[8] Expected to have low solubility in water and be more soluble in alkaline solutions and some polar organic solvents, similar to terephthalic acid.[9][10]	
Isotopic Purity	Typically ≥98 atom % D	[3][11]

Experimental Protocols

Detailed experimental protocols for determining the physical properties of deuterated compounds are analogous to those for their non-labeled counterparts. Standard methodologies are described below.

Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range typically signifies a high-purity compound.

Methodology: Capillary Method



- Sample Preparation: A small amount of the finely powdered **Terephthalic acid-d4** is packed into a thin-walled capillary tube, sealed at one end, to a height of 1-2 mm.[3][5]
- Apparatus: The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Thiele tube, in close proximity to a calibrated thermometer.[5]
- Heating: The apparatus is heated slowly and steadily, typically at a rate of 1-2 °C per minute as the expected melting point is approached.[6]
- Observation: The temperature at which the substance first begins to liquefy is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is the end of the melting range.[2][5]
- Purity Indication: A narrow melting range (e.g., 0.5-1.0 °C) is indicative of a pure compound.
 Impurities tend to depress and broaden the melting range.

Solubility Determination

Solubility is a crucial parameter for sample preparation, formulation, and in vitro assay development.

Methodology: Shake-Flask Method

- Equilibration: An excess amount of Terephthalic acid-d4 is added to a known volume of the solvent of interest (e.g., water, DMSO, buffers at various pH) in a sealed container.
- Agitation: The mixture is agitated at a constant temperature for a prolonged period (typically 24-72 hours) to ensure equilibrium is reached.[11]
- Phase Separation: The undissolved solid is separated from the saturated solution by centrifugation and/or filtration through an inert filter.[10]
- Quantification: The concentration of the dissolved Terephthalic acid-d4 in the clear supernatant or filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy, against a calibration curve of known standards.[10][11]

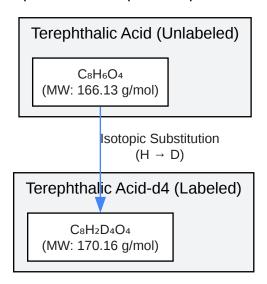


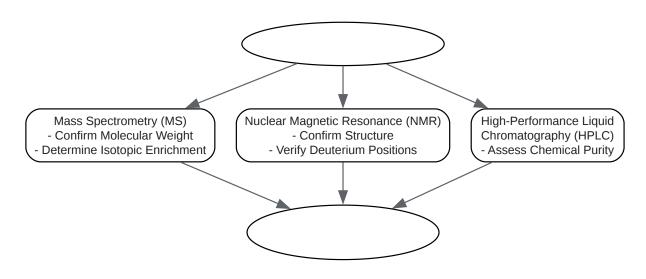
 Reporting: The solubility is reported in units such as mg/mL or mol/L at the specified temperature and pH.[10]

Visualizations Isotopic Relationship Diagram

The following diagram illustrates the structural relationship between standard Terephthalic acid and its deuterated form, **Terephthalic acid-d4**, where four hydrogen atoms on the benzene ring are substituted with deuterium.

Isotopic Relationship of Terephthalic Acid





Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. pennwest.edu [pennwest.edu]
- 3. byjus.com [byjus.com]
- 4. Synthesis of terephthalic acid via Diels-Alder reactions with ethylene and oxidized variants of 5-hydroxymethylfurfural - PMC [pmc.ncbi.nlm.nih.gov]
- 5. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 6. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 7. scribd.com [scribd.com]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. A strategy for evaluation of isotopic enrichment and structural integrity of deuterium labelled compounds by using HR-MS and NMR - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 10. benchchem.com [benchchem.com]
- 11. youtube.com [youtube.com]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Terephthalic Acid-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044296#what-are-the-physical-properties-of-terephthalic-acid-d4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com